Introduction: The Strategic Importance of a Niche Building Block

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Ethyl 2-fluoro-6-methylbenzoate*	
CAS No.:	*90259-30-6*	
Cat. No.:	*B3030414*	*Get Quote*

Ethyl 2-fluoro-6-methylbenzoate (CAS No: 90259-30-6) is a substituted aromatic ester that has emerged as a critical building block in modern medicinal chemistry. Its unique structural configuration, featuring ortho-fluoro and ortho-methyl groups flanking an ethyl ester, imparts specific conformational constraints and electronic properties that are highly sought after in the design of targeted therapeutics. While seemingly a simple molecule, its true value lies in its role as a precursor to complex active pharmaceutical ingredients (APIs), most notably in the development of enzyme inhibitors and receptor modulators.

The strategic placement of the fluorine atom can enhance metabolic stability and binding affinity, while the ortho-methyl group provides steric bulk that can enforce a desired molecular conformation. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the commercial sourcing, quality control, synthesis, and application of this high-value intermediate.

Part 1: Commercial Sourcing and Supplier Evaluation

The integrity of any research or development program hinges on the quality and reliability of its starting materials. For a specialized reagent like **Ethyl 2-fluoro-6-methylbenzoate**, selecting a competent supplier is a critical first step that impacts reproducibility, scalability, and timelines.

Expert Insights on Supplier Vetting

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Simply finding a catalog listing is insufficient. A thorough evaluation should be conducted, focusing on:

- Purity and Consistency: The most common purity offered is around 95%. For drug discovery applications, particularly in lead optimization phases, higher purity may be required. Inquire about batch-to-batch consistency and the supplier's analytical capabilities.
- Certificate of Analysis (CoA): A comprehensive CoA is non-negotiable. It should not only confirm identity and purity (typically via ^{1}H NMR and GC-MS) but also list specific impurities. The absence of residual starting materials or reaction byproducts is crucial.
- Scalability: A supplier should be able to transition from providing gram quantities for initial research to kilogram quantities for preclinical and clinical development. Discuss their custom synthesis and scale-up manufacturing capabilities early in the process.

Commercial Supplier Landscape

The following table summarizes prominent commercial suppliers of **Ethyl 2-fluoro-6-methylbenzoate** and its direct precursor, providing a starting point for procurement.

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Supplier	Product Name	CAS Number	Notes
Sigma-Aldrich	Ethyl 2-fluoro-6-methylbenzoate	90259-30-6	Often listed with a purity of 95% and distributed via partners like Fluorochem.[1]
BLD Pharm	Ethyl 2-amino-6-fluoro-3-methylbenzoate	1179297-85-8	Offers related analogs, indicating synthetic expertise in this chemical space.[2][3]
AChemBlock	Ethyl 2-fluoro-6-hydroxybenzoate	208708-03-6	Provides functionalized derivatives suitable for further chemical elaboration.[4]
Ossila	2-Fluoro-6-methylbenzoic acid	90259-27-1	A key supplier of the direct precursor required for in-house synthesis.[5]
Tokyo Chemical Industry (TCI)	Ethyl o-Toluate (Ethyl 2-methylbenzoate)	87-24-1	A major manufacturer of related specialty organic chemicals, useful for comparative studies.[6]

Part 2: Synthesis and Chemical Landscape

Understanding the synthesis of **Ethyl 2-fluoro-6-methylbenzoate** is vital for troubleshooting purity issues and for developing in-house production capabilities. The primary route is the esterification of its corresponding carboxylic acid.

Primary Synthesis Workflow

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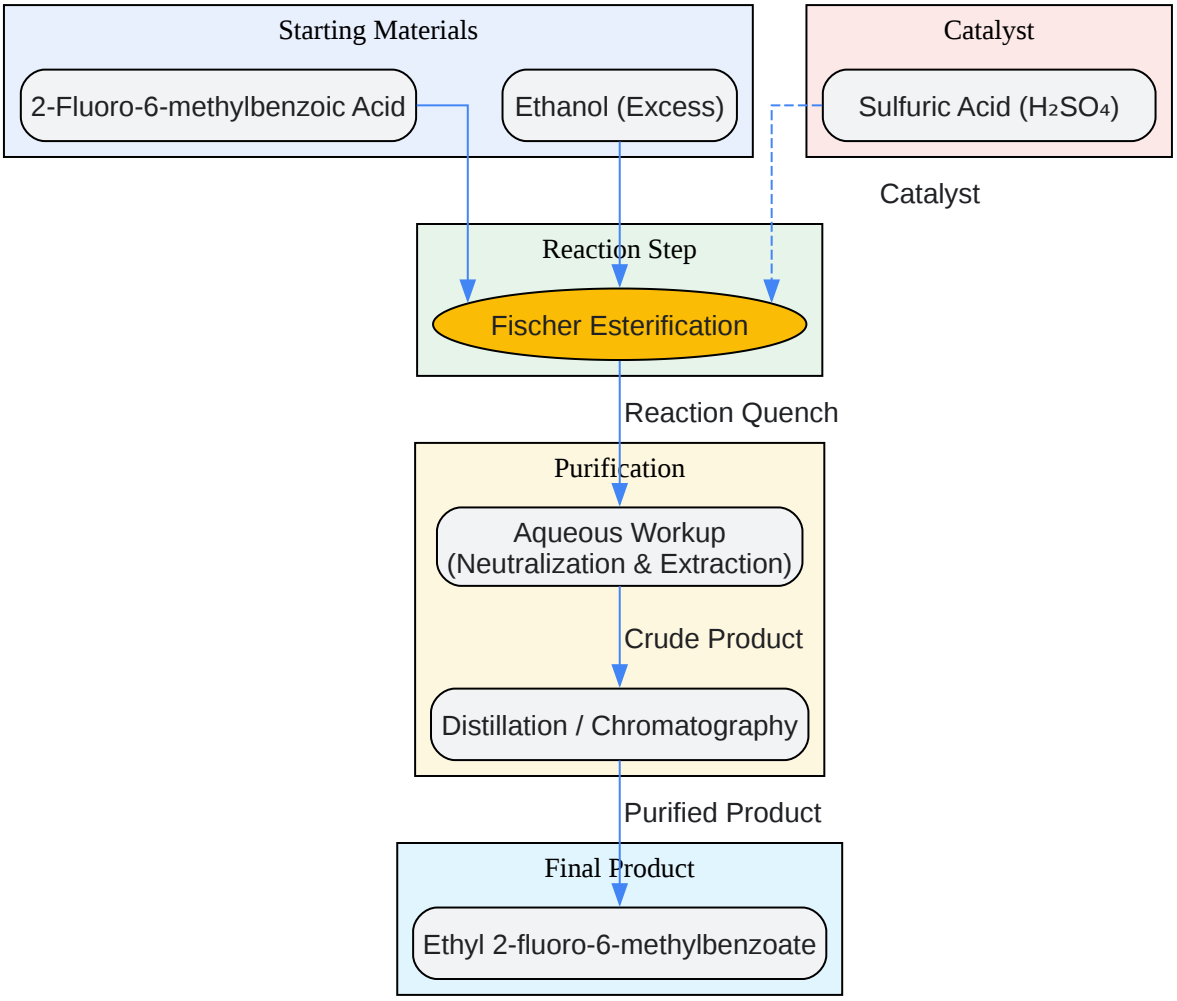
The most direct and common method for preparing **Ethyl 2-fluoro-6-methylbenzoate** is the Fischer esterification of 2-Fluoro-6-methylbenzoic acid with ethanol in the presence of a strong acid catalyst.



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Caption: Synthesis workflow for **Ethyl 2-fluoro-6-methylbenzoate** via Fischer esterification.

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Detailed Experimental Protocol: Fischer Esterification

This protocol describes a robust, lab-scale synthesis. The self-validating nature of this process lies in the clear phase separations during workup and the distinct analytical signature of the final product.

- Reactor Setup: To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-Fluoro-6-methylbenzoic acid (15.4 g, 0.1 mol).
- Reagent Addition: Add absolute ethanol (100 mL). The large excess of ethanol serves as both the reactant and the solvent, driving the reaction equilibrium towards the product side according to Le Châtelier's principle.
- Catalyst Introduction: While stirring, slowly and carefully add concentrated sulfuric acid (2 mL) as the catalyst. The addition is exothermic and should be done with caution.
- Reaction: Heat the mixture to reflux (approximately 78-80 °C) and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup - Quenching and Extraction: After cooling to room temperature, slowly pour the reaction mixture into 200 mL of ice-cold water. The ester, being insoluble in water, will often separate as an oil. Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x 75 mL).
- Workup - Neutralization: Combine the organic extracts and wash sequentially with a saturated sodium bicarbonate solution (2 x 50 mL) to neutralize any remaining acid (cessation of effervescence is a key indicator), followed by a saturated sodium chloride solution (brine, 1 x 50 mL) to reduce the aqueous content in the organic layer.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The resulting crude oil can be purified by vacuum distillation to yield **Ethyl 2-fluoro-6-methylbenzoate** as a colorless to pale yellow liquid.

Part 3: Applications in Drug Discovery

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The utility of **Ethyl 2-fluoro-6-methylbenzoate** stems from the advantageous properties of the 2-fluoro-6-methylbenzoyl moiety it helps to install.

Case Study: Precursor to Avacopan

2-Fluoro-6-methylbenzoic acid, the direct precursor to the title ester, is a documented key building block for Avacopan.[5] Avacopan is an antagonist of the human C5a receptor 1 (C5aR1) used for the treatment of anti-neutrophil cytoplasmic autoantibody (ANCA)-associated vasculitis.[5] In the synthesis of such complex molecules, the benzoic acid moiety is typically activated and then coupled with an amine-containing fragment to form a critical amide bond. The ortho-substituents are crucial for orienting the molecule correctly within the receptor's binding pocket.

The Role of Fluorine in Medicinal Chemistry

The inclusion of fluorine in drug candidates is a well-established strategy.[7] It can:

- Block Metabolic Oxidation: The carbon-fluorine bond is exceptionally strong, preventing metabolic enzymes like Cytochrome P450 from hydroxylating that position, thereby increasing the drug's half-life.
- Modulate Acidity/Basicity: The electron-withdrawing nature of fluorine can alter the pKa of nearby functional groups, which can be fine-tuned to optimize solubility or cell permeability.
- Enhance Binding Affinity: Fluorine can participate in favorable non-covalent interactions (e.g., hydrogen bonds, dipole-dipole interactions) with protein targets.

The presence of both fluorine and a methyl group in the 2- and 6-positions creates a sterically demanding and electronically distinct environment, making this scaffold a powerful tool for medicinal chemists aiming to achieve high target selectivity and favorable pharmacokinetic profiles.

Conclusion

Ethyl 2-fluoro-6-methylbenzoate is more than a mere chemical reagent; it is an enabling tool for the development of sophisticated pharmaceutical agents. For researchers and drug developers, a comprehensive understanding of its commercial availability, quality attributes,

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synthesis, and mechanistic role is paramount. By carefully selecting suppliers, implementing rigorous quality control, and appreciating the chemical principles that make this building block so effective, scientists can leverage its unique properties to design and synthesize the next generation of innovative medicines.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Niche Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030414#commercial-suppliers-of-ethyl-2-fluoro-6-methylbenzoate]

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